

Triallyl trimesate coagent nanoparticle formation effects

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Compound Focus: Triallyl trimesate

CAS No.: 17832-16-5

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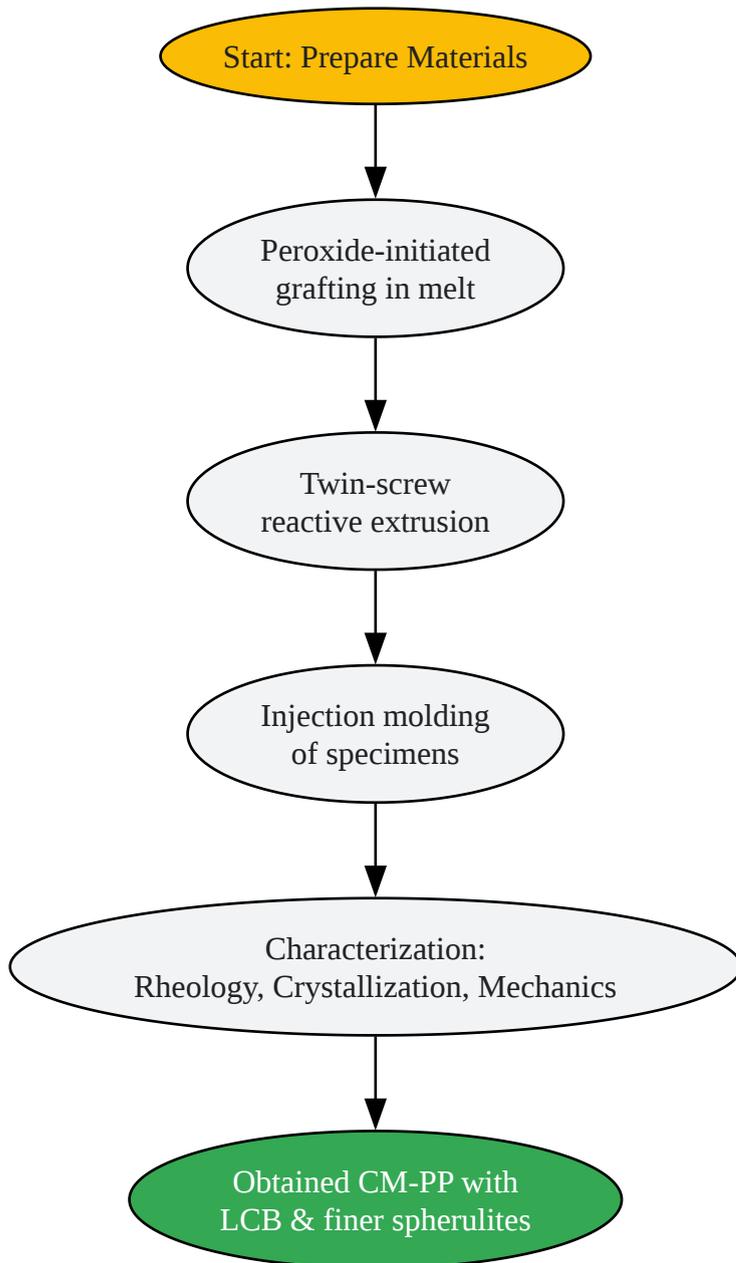
Chemical Identity of Triallyl Trimesate

For experimental protocols, it is essential to first confirm the identity and properties of the coagent.

Property	Description
Chemical Name	Triallyl trimesate; Triallyl 1,3,5-benzenetricarboxylate [1]
CAS Number	17832-16-5 [1]
Molecular Formula	$C_{18}H_{18}O_6$ [1]
Molecular Weight	330.33 - 330.34 g/mol [1]
Typical Purity	Available at >98.0%(T), 98%, and 95.0% [1]
Physical Form	Colorless to light yellow liquid or powder [1]

Experimental Protocol: Reactive Extrusion with TAM

The following workflow and details are adapted from a study on coagent-modified polypropylene (CM-PP), which provides a validated methodology [2].



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1. Materials Preparation

- **Polymer:** Linear isotactic polypropylene (L-PP).
- **Coagent:** **Triallyl trimesate** (TAM).
- **Initiator:** An organic peroxide, such as dicumyl peroxide (DCP).

- The process is conducted in a solvent-free, solid-state mixture [3].

2. Reactive Extrusion Process

- **Equipment:** Use a twin-screw extruder.
- **Procedure:** The L-PP, TAM coagent, and peroxide are fed into the extruder.
- **Reaction Mechanism:** The peroxide generates free radicals, which abstract hydrogen from the PP backbone. The TAM coagent grafts onto these radical sites. Due to its trifunctional allylic structure, TAM can form long-chain branches (LCB) on the PP or act as a cross-linker, leading to the formation of cross-linked nano-particles within the polymer matrix [2] [3].
- **Key Outcome:** This process yields coagent-modified polypropylene (CM-PP) with a distinctly different architecture from the original L-PP.

3. Specimen Preparation & Characterization

- The extruded CM-PP is typically shaped using **injection molding** for testing [2].
- Key characterization methods include:
 - **Rheology:** Measure complex viscosity and elasticity. PP modified with TAM often shows **strain hardening**, a key indicator of long-chain branching (LCB) [2].
 - **Thermal Analysis:** Use DSC to measure crystallization temperature (T_c). CM-PP usually exhibits a **higher T_c** due to a finer spherulitic structure [2].
 - **Mechanical Testing:** Evaluate tensile strength, modulus, and impact strength. CM-PP can retain stiffness and strength while improving **elongation at break and impact strength** [2].

Effects of TAM on Polymer Properties

The table below summarizes the key effects of TAM modification compared to polypropylene degraded only with peroxide.

Property	Effect of TAM Coagent (vs. DCP-PP)	Technical Explanation
Melt Strength	Increases [2]	Formation of a long-chain branched (LCB) architecture [2].

Property	Effect of TAM Coagent (vs. DCP-PP)	Technical Explanation
Crystallization Temperature (T_c)	Increases [2]	Cross-linked TAM/PP nanoparticles and branched structures act as nucleating sites, leading to a finer spherulitic morphology [2] [3].
Tensile Modulus & Strength	Retained [2]	The enhanced nucleation and finer crystalline structure compensate for the reduction in average molar mass caused by peroxide-induced degradation [2].
Elongation at Break & Impact Strength	Improved [2]	The modified microstructure, including the disappearance of the skin-core layer in injection-molded parts, contributes to better toughness [2].

Frequently Asked Questions

What is the primary function of triallyl trimesate in polypropylene modification?

TAM primarily functions as a coagent to counteract the detrimental chain scission (degradation) that occurs during peroxide-initiated processing of PP. It introduces **long-chain branches (LCB)** and can form **cross-linked nano-particles**, which increase melt strength and improve mechanical properties [2] [3].

How does TAM compare to other coagents like TMPTMA?

According to comparative studies, both TAM and trimethylolpropane trimethacrylate (TMPTMA) can increase the viscosity and elasticity of PP. However, **deviations from terminal flow and strain hardening were specifically observed in PP modified with TAM**, signifying a more pronounced formation of long-chain branches [2].

The search results do not specify the exact peroxide or TAM concentration. How can I determine this?

The cited research articles are focused on structure-property relationships rather than providing specific formulation recipes. To determine optimal concentrations, I recommend:

- **Consulting Patent Literature:** Patents often provide detailed working examples with exact ratios.

- **Performing a Design of Experiment (DoE):** Systematically varying the peroxide-to-coagent ratio to achieve the desired balance between degradation and branching/cross-linking for your specific application.

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References

1. CAS 17832-16-5: Triallyl | CymitQuimica trimesate [cymitquimica.com]
2. Modified Polypropylene Prepared by Reactive Extrusion... Coagent [degruyterbrill.com]
3. -induced transformations of polypropylene... | Semantic Scholar Coagent [semanticscholar.org]

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